

# 2-Chloro-4'-fluoroacetophenone molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4'-fluoroacetophenone

Cat. No.: B045902

[Get Quote](#)

## Technical Overview of 2-Chloro-4'-fluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the core physicochemical properties of **2-Chloro-4'-fluoroacetophenone**, a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its utility in organic synthesis is significant, particularly in the development of anti-inflammatory and analgesic drugs.<sup>[1][2]</sup>

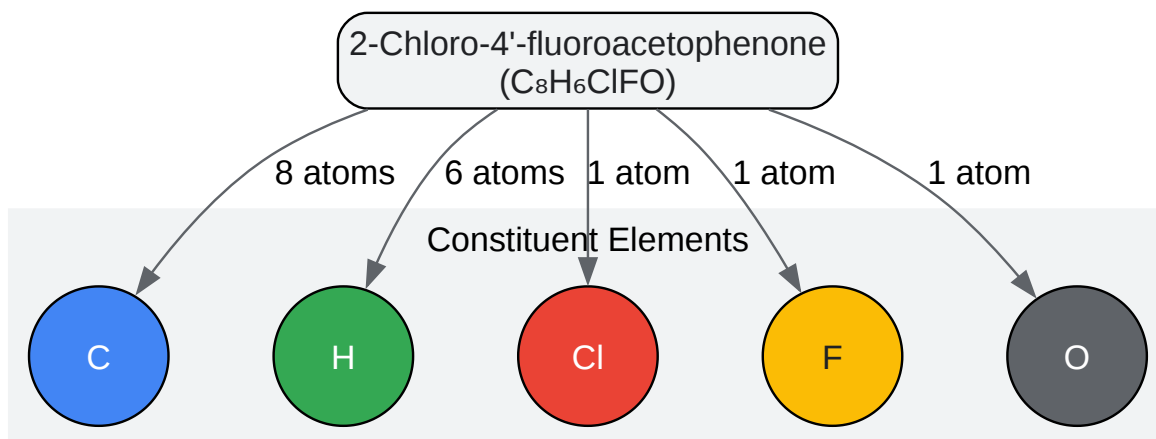
## Chemical Identity and Properties

The fundamental properties of **2-Chloro-4'-fluoroacetophenone** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and regulatory documentation.

Parameter	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClFO[1][3][4][5]
Molecular Weight	172.58 g/mol [1][3][4][5]
CAS Number	456-04-2[3]
IUPAC Name	2-chloro-1-(4-fluorophenyl)ethanone[3]
Synonyms	p-Fluorophenacyl chloride, 4-Fluorophenacyl chloride[3]

## Molecular Composition

The molecular formula C<sub>8</sub>H<sub>6</sub>ClFO indicates the elemental composition of the compound. This structure is foundational to its chemical reactivity and application as a building block in complex syntheses. The relationship between the elements that constitute the molecule is depicted below.



[Click to download full resolution via product page](#)

Caption: Elemental composition of **2-Chloro-4'-fluoroacetophenone**.

Note on Methodologies: The molecular weight and formula of a well-characterized chemical compound like **2-Chloro-4'-fluoroacetophenone** are determined based on its known atomic composition, derived from the standard atomic weights established by IUPAC. These are

fundamental, calculated properties and do not involve experimental protocols or biological signaling pathways for their determination.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2-Chloro-4'-fluoroacetophenone | C<sub>8</sub>H<sub>6</sub>ClFO | CID 120248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2'-Chloro-4'-fluoroacetophenone | C<sub>8</sub>H<sub>6</sub>ClFO | CID 2736507 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [2-Chloro-4'-fluoroacetophenone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045902#2-chloro-4-fluoroacetophenone-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)